

# Phenyl glycidyl ether molecular weight and formula

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## Compound of Interest

Compound Name: Phenyl glycidyl ether

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An In-depth Technical Guide to **Phenyl Glycidyl Ether**: Properties, Synthesis, and Applications

This technical guide provides a comprehensive overview of **Phenyl Glycidyl Ether** (PGE), a versatile aromatic organic compound. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, experimental protocols for its synthesis, and its applications, with a strong emphasis on safety and handling.

## Core Chemical Identity

**Phenyl glycidyl ether** is an aromatic ether belonging to the glycidyl ether class of compounds. [1][2] It is primarily used to reduce the viscosity of epoxy resin systems.[1]

- Chemical Formula:  $C_9H_{10}O_2$  [1][3][4]
- Molecular Weight: 150.17 g/mol [3] (also cited as  $150.177 \text{ g}\cdot\text{mol}^{-1}$  [1], 150.19 g/mol [4][5], and 150.178 g/mol [6])
- IUPAC Name: 2-(phenoxymethyl)oxirane [1][3]
- CAS Registry Number: 122-60-1 [1]

Synonyms: Glycidyl phenyl ether, 1,2-Epoxy-3-phenoxypropane, (Phenoxymethyl)oxirane, PGE, Phenol glycidyl ether, Phenyl 2,3-epoxypropyl ether. [1][3][4][7]

## Physicochemical Properties

**Phenyl glycidyl ether** is a colorless liquid with a characteristic, sweet, but often considered unpleasant, odor.[3][8][9] It is soluble in ether and benzene but has low solubility in water.[8][10] The following table summarizes its key quantitative properties.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>	[1][3][4]
Molecular Weight	150.17 g/mol	[3]
Melting Point	3.5 °C (38.3 °F)	[1][8]
Boiling Point	245 °C (473 °F) at 760 mmHg	[1][5]
Density	1.109 g/mL at 25 °C	[8][10]
Vapor Pressure	0.01 mmHg at 20 °C	[5]
Vapor Density	4.37 (relative to air)	[5]
Flash Point	> 114 °C (> 200 °F)	[5][9]
Water Solubility	2.4 g/L at 20 °C	[10]
LogP	1.12 - 1.61	[3][6][10]
Refractive Index	1.5307 - 1.531 at 20-21 °C	[3][8]

## Experimental Protocols: Synthesis

The primary industrial synthesis of **phenyl glycidyl ether** involves the reaction of phenol with epichlorohydrin.[1][10] This process can be conducted through various methods, including one-step and two-step procedures.

### Two-Step Synthesis Protocol

A common method involves a two-step process: a ring-opening reaction followed by a ring-closure (dehydrochlorination) reaction.[1][11]

#### Step 1: Ring-Opening Reaction (Intermediate Formation)

- Reactants: Phenol and epichlorohydrin are used as the primary raw materials.[11]
- Catalyst: A ternary compound catalyst system can be employed, consisting of N,N-dimethylethanolamine, tetrabutylammonium hydrogen sulfate, and a quaternary ammonium salt.[11]
- Procedure: The reactants are mixed in a reactor under a nitrogen atmosphere. The reaction temperature is maintained between 70-100 °C. This step produces the intermediate, phenyl chlorohydrin.[11]

#### Step 2: Ring-Closure Reaction (Dehydrochlorination)

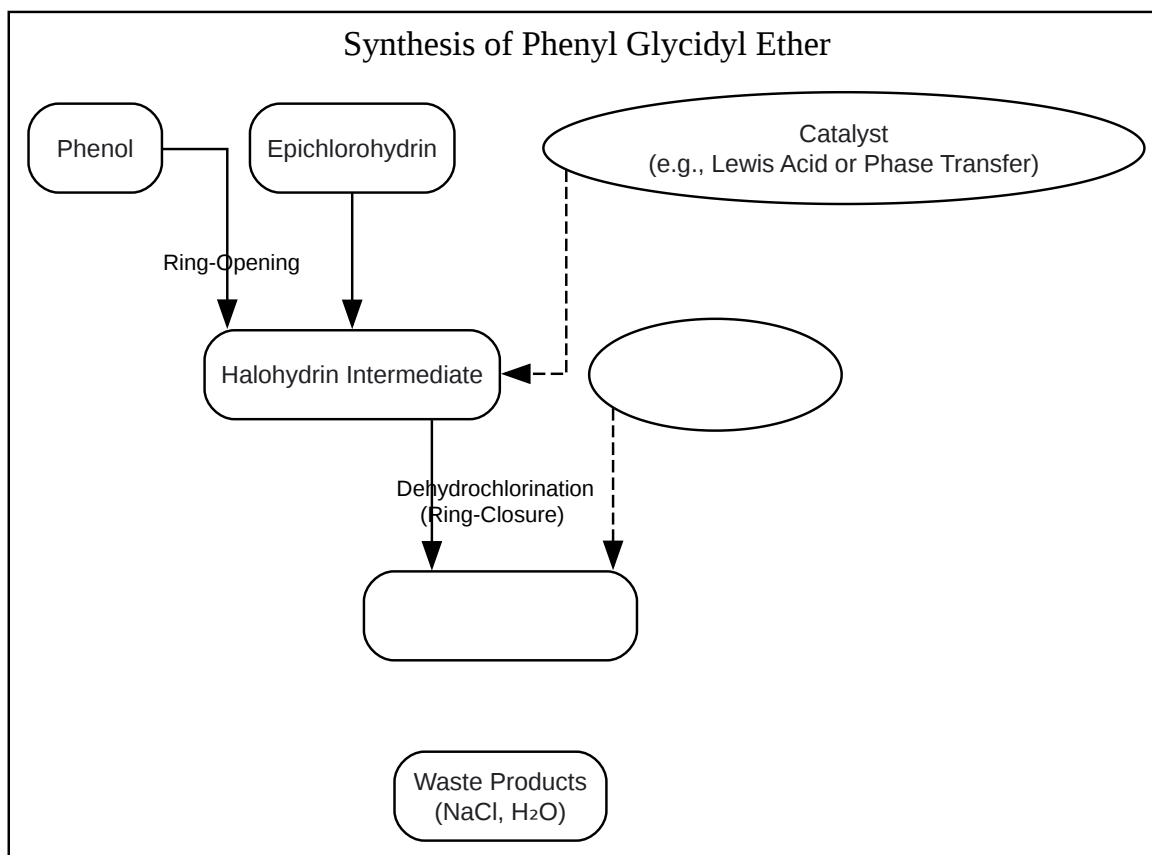
- Reactant: The intermediate phenyl chlorohydrin is reacted with a sodium hydroxide solution. [1][11]
- Procedure: The addition of sodium hydroxide facilitates the dehydrochlorination, closing the epoxide ring to form **phenyl glycidyl ether**. [1] The primary waste products are water and sodium chloride.[1]
- Purification: The process is followed by washing and refining steps. Excess epichlorohydrin can be recovered under vacuum and reused.[11]

## Microreactor Synthesis

A high-efficiency synthesis method utilizes a microreactor to shorten reaction times and minimize side reactions.[12]

- Reactants: Phenol and epichlorohydrin (molar ratio of 1:1 to 1:1.3).[12]
- Catalyst: Catalysts such as tetrabutylammonium bromide, tetramethylammonium bromide, or polyethylene glycol are used.[12]
- Procedure: The reactants and catalyst are fed into a microreactor. The reaction is carried out at a temperature of 30-100 °C with a very short reaction time of 2-30 minutes. This method can achieve yields exceeding 98%.[12]

The synthesis pathway is visualized in the diagram below.



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Caption: General synthesis pathway for **Phenyl Glycidyl Ether**.

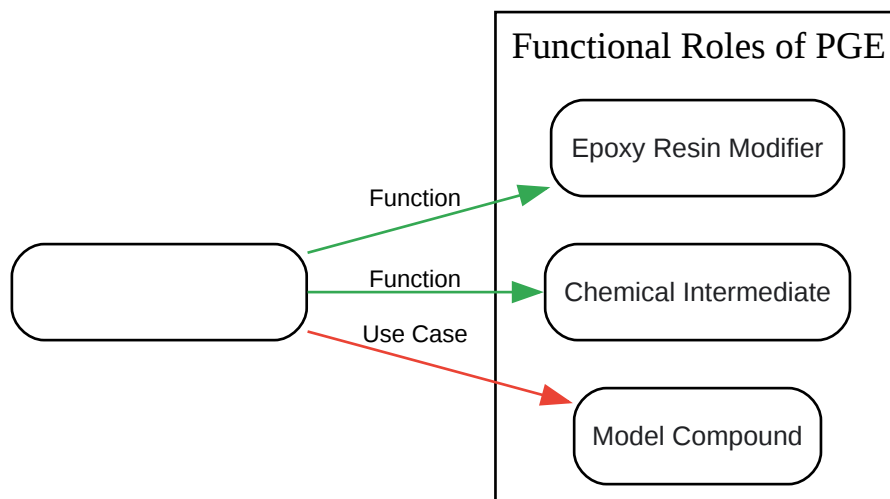
## Applications in Research and Drug Development

**Phenyl glycidyl ether's** reactivity makes it a valuable compound in various scientific and industrial fields.

- **Epoxy Resin Modifier:** It is frequently used as a reactive diluent for epoxy resins to lower viscosity while becoming part of the cured polymer network.[2][10] This enhances flexibility, adhesion, and thermal properties for applications in coatings, adhesives, and sealants.[2]
- **Chemical Intermediate:** The reactive epoxide group allows PGE to serve as a versatile intermediate in the synthesis of other chemicals, including surfactants and compounds for pharmaceutical research.[2][8]

- **Model Compound in Curing Studies:** Due to its monofunctional nature, PGE is often used as a model compound to study the complex curing mechanisms of epoxy resins, for instance, in reactions with hardeners like dicyandiamide.[13][14]

The diagram below illustrates the logical relationship of PGE's core function as a reactive intermediate.



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Caption: Key functional roles of **Phenyl Glycidyl Ether**.

## Toxicology and Safety

**Phenyl glycidyl ether** is a hazardous substance that requires careful handling. It is considered a potential occupational carcinogen and may cause reproductive toxicity.[3][15]

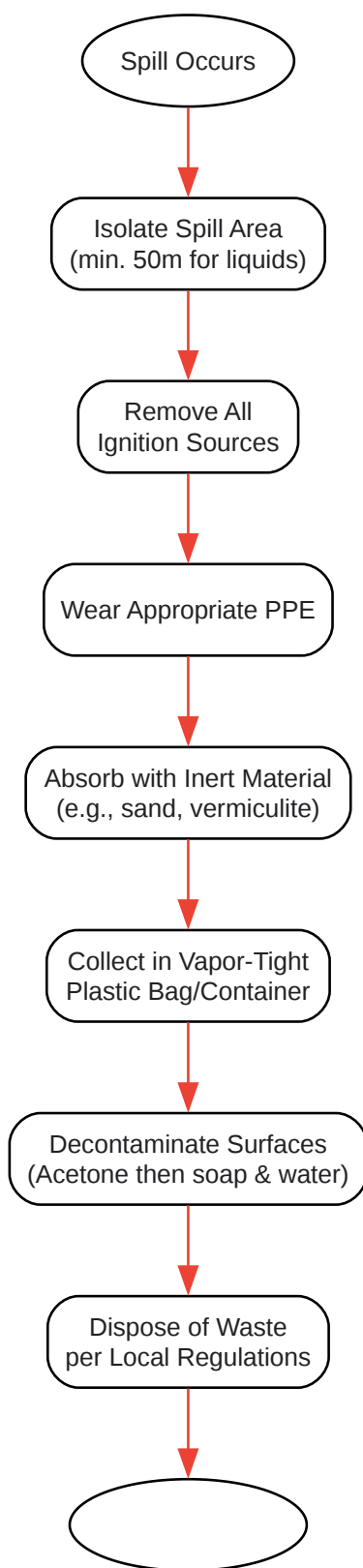
- **Hazards:** PGE is combustible and can form unstable peroxides upon exposure to oxygen.[5][9] It is irritating to the eyes, skin, and respiratory tract.[9][15] Prolonged contact may lead to skin sensitization and allergic reactions.[9][15] The substance is also harmful to aquatic organisms with long-lasting effects.[9][16]
- **Exposure Routes:** Absorption can occur through inhalation of its aerosol and through the skin.[9]

- Personal Protective Equipment (PPE): When handling PGE, appropriate PPE is mandatory. This includes chemical splash goggles, protective gloves, and protective clothing.<sup>[7]</sup> In environments where exposure limits may be exceeded, a NIOSH/MSHA approved respirator is necessary.<sup>[7]</sup>

## Emergency and Spill Response Protocol

Facilities using this material should be equipped with an eyewash station and a safety shower.

<sup>[7]</sup> The following workflow outlines the general procedure for handling a spill.



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Caption: Workflow for managing a **Phenyl Glycidyl Ether** spill.

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## References

- 1. Phenyl glycidyl ether - Wikipedia [en.wikipedia.org]
- 2. Phenyl glycidyl ether | CAS 122-60-1 | Connect Chemicals [connectchemicals.com]
- 3. Phenyl glycidyl ether | C<sub>9</sub>H<sub>10</sub>O<sub>2</sub> | CID 31217 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. osha.gov [osha.gov]
- 5. PHENYL GLYCIDYL ETHER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Phenyl glycidyl ether | SIELC Technologies [sielc.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. Glycidyl phenyl ether | 122-60-1 [chemicalbook.com]
- 9. ICSC 0188 - PHENYL GLYCIDYL ETHER [inchem.org]
- 10. sfdchem.com [sfdchem.com]
- 11. CN104592167B - Method for preparing phenyl glycidyl ether - Google Patents [patents.google.com]
- 12. CN103739571A - Synthesis method of phenyl glycidyl ether - Google Patents [patents.google.com]
- 13. rsc.org [rsc.org]
- 14. researchgate.net [researchgate.net]
- 15. nj.gov [nj.gov]
- 16. fishersci.com [fishersci.com]
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